Molecular Structure & Application Guide: 1,2-Bis(octyloxy)benzene

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Compound of Interest

Compound Name:	*1,2-Bis(octyloxy)benzene*
CAS No.:	*4956-41-6*
Cat. No.:	*B1607915*

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Executive Summary

1,2-Bis(octyloxy)benzene (CAS 17673-82-6), also known as catechol dioctyl ether, serves as a critical amphiphilic building block in supramolecular chemistry and materials science. Unlike its para-substituted counterparts, the ortho positioning of the octyloxy chains introduces a specific dipole moment and steric twist that makes this molecule a preferred precursor for discotic liquid crystals (triphenylene derivatives) and a model "podand" for cation extraction.

This guide moves beyond basic property listing to provide a mechanistic understanding of its synthesis, structural validation, and application logic.

Molecular Architecture & Electronic Properties[1]

Structural Logic

The molecule consists of a benzene core substituted at the 1 and 2 positions with octyl ether chains. This architecture dictates its physical behavior:

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- Steric Hindrance: The two oxygen atoms at the ortho position create steric repulsion. To minimize energy, the alkyl chains often adopt a non-planar conformation relative to the benzene ring, twisting out of the plane. This prevents the tight crystalline packing seen in para-isomers, resulting in a lower melting point (low-melting solid or viscous oil at RT).
- Electronic Density: The alkoxy groups are strong electron-donating groups (EDG) via resonance (+M effect). This makes the benzene ring electron-rich, activating it for subsequent electrophilic aromatic substitutions (e.g., oxidative trimerization to form triphenylenes).
- Amphiphilicity: The molecule possesses a hydrophobic tail (C8 chains) and a polarizable aromatic core, facilitating self-assembly in non-polar solvents.

Physicochemical Data Table

Property	Value / Description	Relevance
CAS Number	17673-82-6	Unique Identifier
Molecular Formula	$C_{22}H_{38}O_2$	Stoichiometry
Molecular Weight	334.54 g/mol	Calculation standard
Physical State	Low-melting solid / Viscous Oil	Handling requirements (mp ~28–30°C)
Solubility	Soluble in DCM, Hexane, Toluene	Extraction/Processing
Dipole Moment	~2.3 D	Higher than para (0 D); critical for dielectric properties

Synthesis & Purification Protocol

The "Why" Behind the Protocol

We utilize a Williamson Ether Synthesis adapted for steric crowding.

- Base Selection (K_2CO_3): We prefer Potassium Carbonate over NaH. While NaH is faster, K_2CO_3 in a polar aprotic solvent allows for a milder, more controllable reaction that minimizes elimination side products of the octyl bromide.

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- Solvent (DMF vs. Acetone): DMF is chosen over acetone. The higher boiling point of DMF allows the reaction to proceed at 80-90°C, overcoming the activation energy barrier imposed by the steric hindrance of the second alkylation step.

Step-by-Step Methodology

Reagents:

- Catechol (1,2-dihydroxybenzene): 1.0 eq
- 1-Bromooctane: 2.5 eq (Excess ensures complete bis-alkylation)
- Potassium Carbonate (anhydrous): 3.0 eq
- DMF (N,N-Dimethylformamide): 10 mL per gram of catechol

Protocol:

- Setup: Flame-dry a round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen (

).
- Deprotonation: Add Catechol and K_2CO_3 to DMF. Stir at room temperature for 30 minutes. Observation: The solution will darken (oxidation sensitivity) or turn a slurry suspension.
- Alkylation: Add 1-Bromooctane dropwise via syringe.
- Reflux: Heat the mixture to 90°C for 12–16 hours.
  - Checkpoint: Monitor via TLC (Solvent: 9:1 Hexane/Ethyl Acetate). The mono-alkylated intermediate (

) should disappear, leaving the bis-product (

).
- Workup:

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- Cool to room temperature.
- Pour into ice-cold water (5x reaction volume) to precipitate the organic phase and dissolve inorganic salts.
- Extract with Dichloromethane (DCM) (3x).
- Wash combined organics with 1M NaOH (removes unreacted catechol) and Brine.
- Dry over $MgSO_4$ and concentrate in vacuo.

- Purification: Recrystallize from cold Ethanol or perform Flash Column Chromatography (Silica gel, Hexane/DCM gradient) if high purity (>99%) is required for liquid crystal synthesis.

Synthetic Workflow Diagram

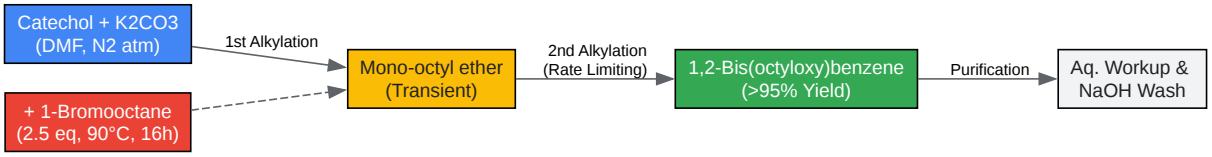

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Figure 1: Step-wise synthesis pathway emphasizing the sequential alkylation logic.

Spectroscopic Characterization (Self-Validation)

To ensure the integrity of the core structure, the following NMR signals must be present. Absence of the phenolic -OH signal is the primary purity indicator.

Proton NMR (H-NMR, 400 MHz, CDCl)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
6.85 – 6.95	Multiplet	4H	Ar-H	Symmetric aromatic core.
3.98 – 4.02	Triplet (Hz)	4H	-O-CH -	Deshielded by oxygen; diagnostic of ether formation.
1.75 – 1.85	Quintet	4H	-O-CH -CH -	Beta-protons.
1.25 – 1.50	Multiplet	20H	Bulk -CH -	Hydrophobic chain interior.
0.88	Triplet	6H	-CH	Terminal methyls.

Infrared Spectroscopy (FT-IR)

- 2920, 2850 cm^{-1}: C-H stretching (Alkyl chains).
- 1250 cm^{-1}: C-O-C asymmetric stretching (Aryl alkyl ether).
- Absence of 3200-3400 cm^{-1}: Confirms complete consumption of Catechol (-OH).

Functional Applications

Precursor for Discotic Liquid Crystals

1,2-Bis(octyloxy)benzene is the monomeric unit for the synthesis of Triphenylene derivatives via oxidative trimerization (Scholl Reaction).

- Mechanism: Treatment with

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or

causes the electron-rich benzene rings to couple at the vacant para positions.

- Result: A disc-shaped core surrounded by 6 octyl chains, forming Columnar (

) mesophases used in organic photovoltaics and molecular wires.

Ion Extraction (Podand Behavior)

The two oxygen atoms act as a "bite" chelate. While not as effective as a crown ether, the molecule acts as an acyclic ionophore (podand).

- Selectivity: Shows affinity for larger alkali metals (like

or

) in non-polar solvents, facilitated by the "gauche" effect where the oxygens orient to solvate the cation.

Structure-Property Relationship Diagram

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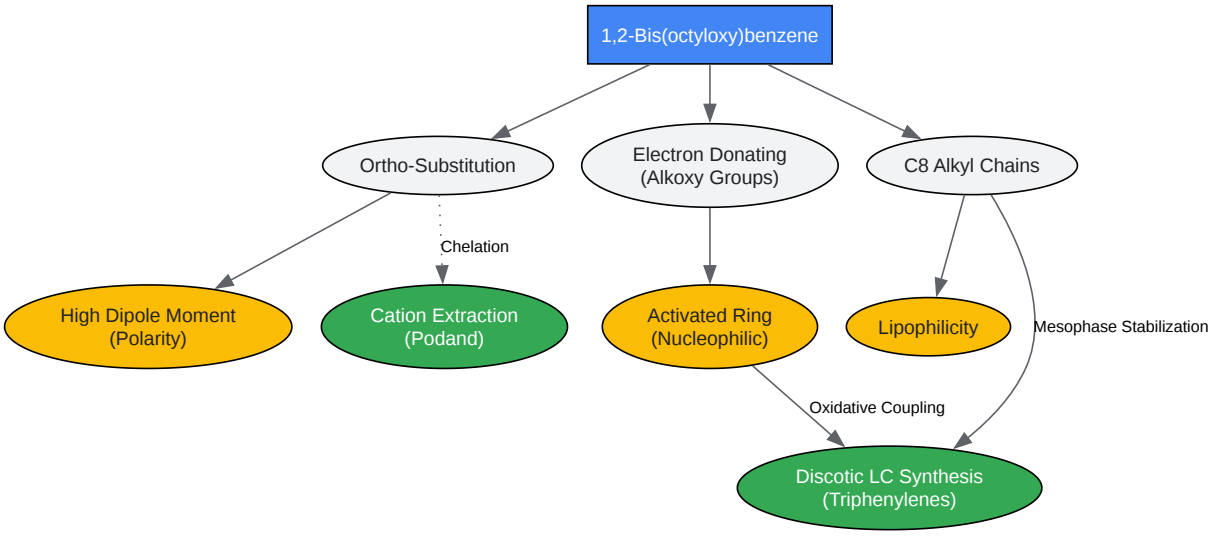

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Figure 2: Mapping molecular features to macroscopic functionality.

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- Physical Properties: "PubChem Compound Summary for CAS 17673-82-6." National Center for Biotechnology Information.

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- To cite this document: BenchChem. [Molecular Structure & Application Guide: 1,2-Bis(octyloxy)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607915/docs#molecular-structure-application-guide-1-2-bis-octyloxy-benzene]

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